

Crystal Structure of 5-(4-Bromobenzyl)-2H-tetrazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-(4-Bromo-benzyl)-2H-tetrazole

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the crystal structure of derivatives of 5-(4-bromobenzyl)-2H-tetrazole. While crystallographic data for the parent compound, 5-(4-bromobenzyl)-2H-tetrazole, is not publicly available in the searched literature, this document presents a comprehensive examination of a closely related derivative, 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole, for which detailed structural information has been published.^{[1][2][3]} This guide includes a summary of its crystallographic data, detailed experimental protocols for its synthesis and characterization, and a discussion of the potential biological significance of this class of compounds. The information is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and materials science.

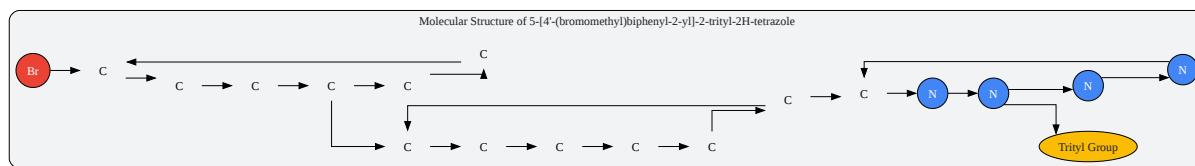
Introduction

Tetrazole and its derivatives are a significant class of heterocyclic compounds that have garnered considerable interest in medicinal chemistry and materials science.^{[4][5]} The tetrazole ring is often considered a bioisostere of the carboxylic acid group, offering similar acidity but with improved metabolic stability and pharmacokinetic properties. The incorporation of a 4-bromobenzyl moiety introduces a reactive site and potential for diverse pharmacological activities, including antibacterial and anticancer effects.^{[6][7][8]}

This guide focuses on the structural aspects of 5-(4-bromobenzyl)-2H-tetrazole derivatives, providing a foundational understanding for further research and development in this area.

Molecular Structure and Crystallography

As of the date of this publication, a definitive crystal structure for 5-(4-bromobenzyl)-2H-tetrazole has not been reported in publicly accessible databases. However, the crystal structure of a more complex derivative, 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole, has been determined and provides valuable insights into the structural characteristics of this family of compounds.^{[1][2][3]} This derivative exists in two polymorphic forms, both crystallizing in the monoclinic space group P21/c.^[1]



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Molecular structure of the representative derivative.

Crystallographic Data

The crystallographic data for the two polymorphs (Phase A and Phase B) of 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole are summarized in the table below.^[1]

Parameter	Phase A	Phase B
Chemical Formula	<chem>C33H25BrN4</chem>	<chem>C33H25BrN4</chem>
Formula Weight	557.49	557.49
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c
a (Å)	10.6150(6)	11.181(2)
b (Å)	14.9140(5)	16.106(3)
c (Å)	17.3961(9)	15.186(3)
β (°)	94.351(4)	98.18(3)
Volume (Å ³)	2743.8(2)	2705.1(8)
Z	4	4
Density (calculated) (g/cm ³)	1.351	1.370
F(000)	1144	1144

Experimental Protocols

Synthesis of 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole

The synthesis of the title compound derivative involves the reaction of 5-(4'-methylbiphenyl-2-yl)-1H-tetrazole with N-bromosuccinimide (NBS) and benzoyl peroxide in a suitable solvent.[3]

Materials:

- 5-(4'-methylbiphenyl-2-yl)-1H-tetrazole
- N-bromosuccinimide (NBS)
- Benzoyl peroxide
- Carbon tetrachloride

Procedure:

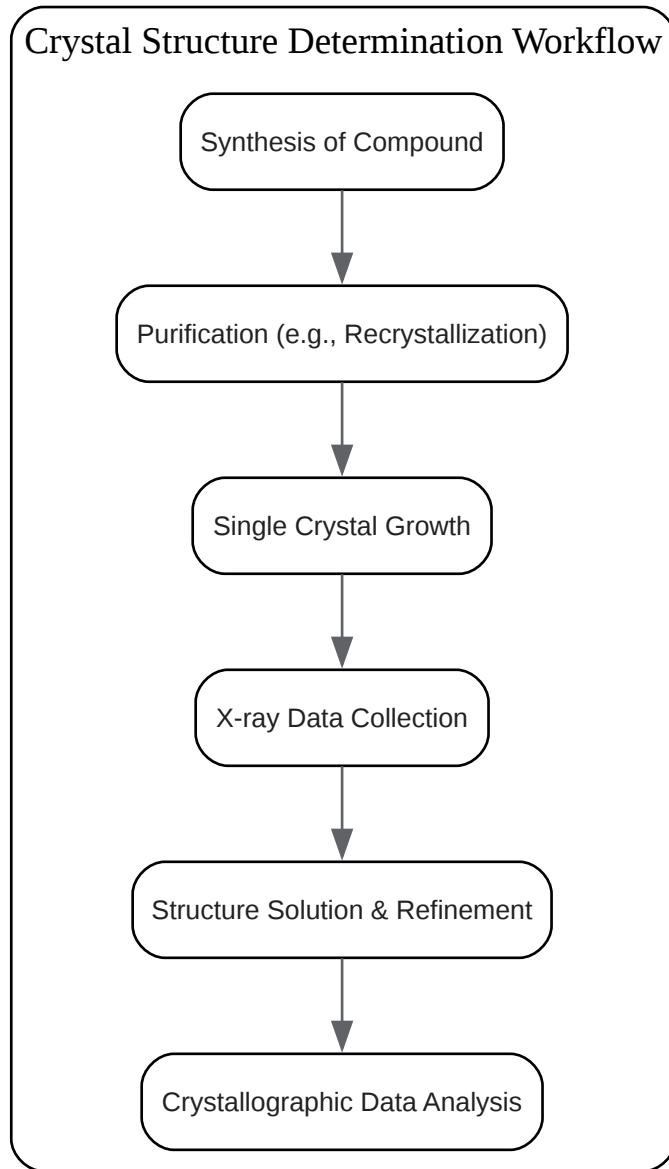
- A mixture of 5-(4'-methylbiphenyl-2-yl)-1H-tetrazole, NBS, and a catalytic amount of benzoyl peroxide is refluxed in carbon tetrachloride.[3]
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The crude product is purified by recrystallization from a suitable solvent such as ethyl methyl ketone to yield the title compound.[3]

Crystal Growth and X-ray Diffraction

Single crystals suitable for X-ray diffraction can be obtained by slow evaporation of a solution of the purified compound.

Procedure:

- The purified 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole is dissolved in a minimal amount of a suitable solvent (e.g., butan-2-one).[2][3]
- The solution is allowed to stand undisturbed at room temperature for slow evaporation.
- Colorless block-like crystals are typically formed over a period of several days.[1]
- A suitable crystal is selected and mounted on a diffractometer.
- X-ray intensity data are collected at a controlled temperature (e.g., 173 K) using Mo K α radiation.[3]
- The structure is solved by direct methods and refined by full-matrix least-squares on F².

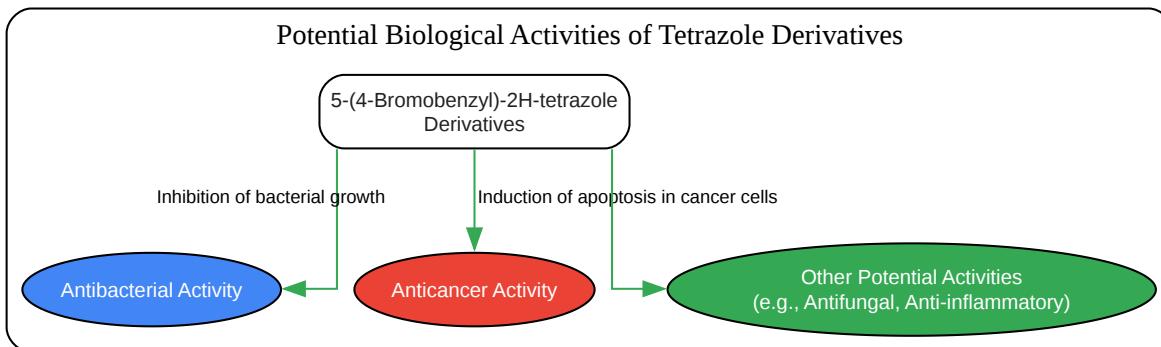


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General workflow for crystal structure determination.

Potential Biological Significance

Tetrazole derivatives are known to exhibit a wide range of biological activities.^{[4][5]} While specific biological data for 5-(4-bromobenzyl)-2H-tetrazole is limited in the reviewed literature, related compounds have shown promise as antibacterial and anticancer agents.^{[6][7][8]} The presence of the bromobenzyl group can enhance lipophilicity and potentially improve cell membrane permeability, a desirable trait for drug candidates.



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Potential therapeutic applications of the derivatives.

The structural information presented in this guide can aid in the rational design of novel 5-(4-bromobenzyl)-2H-tetrazole derivatives with enhanced biological activity. Further studies are warranted to fully elucidate the therapeutic potential of this class of compounds.

Conclusion

This technical guide has provided a detailed overview of the crystal structure of a representative 5-(4-bromobenzyl)-2H-tetrazole derivative, 5-[4'-(bromomethyl)biphenyl-2-yl]-2-trityl-2H-tetrazole. The presented crystallographic data, experimental protocols, and discussion on potential biological activities offer a valuable resource for researchers in the fields of medicinal chemistry, drug development, and materials science. While the crystal structure of the parent 5-(4-bromobenzyl)-2H-tetrazole remains to be determined, the information compiled herein serves as a strong foundation for future investigations into this promising class of compounds.

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